

Ecotoxicological Impact of Dimethylvinphos on Non-Target Organisms: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethylvinphos is an organophosphate insecticide that acts as a cholinesterase inhibitor.[1] Its IUPAC name is [2-chloro-1-(2,4-dichlorophenyl)ethenyl] dimethyl phosphate[2], and its CAS number is 2274-67-1.[2][3][4] While effective against target pests, its broad-spectrum activity raises concerns about its impact on non-target organisms within an ecosystem. This technical guide provides a comprehensive overview of the ecotoxicological effects of **Dimethylvinphos**, with a focus on quantitative data, experimental protocols, and the underlying signaling pathways. Due to the limited availability of data specific to **Dimethylvinphos** for some non-target groups, information from other organophosphates is included to provide a broader context and is clearly noted.

Physicochemical Properties and Environmental Fate

Understanding the environmental behavior of **Dimethylvinphos** is crucial for assessing its potential exposure routes and ecotoxicological risk.



Property	Value
Molecular Formula	C10H10Cl3O4P[2]
Molecular Weight	331.52 g/mol [1]
CAS Number	2274-67-1[2][3][4]
IUPAC Name	[2-chloro-1-(2,4-dichlorophenyl)ethenyl] dimethyl phosphate[2]

This table summarizes the key physicochemical properties of **Dimethylvinphos**.

The environmental persistence and mobility of **Dimethylvinphos** are influenced by factors such as soil type, pH, temperature, and microbial activity. Like other organophosphates, it is susceptible to hydrolysis, particularly in alkaline conditions.

Data Presentation: Ecotoxicity of Dimethylvinphos

The following tables summarize the available quantitative data on the toxicity of **Dimethylvinphos** to various non-target organisms. It is important to note that publicly available data for **Dimethylvinphos** is limited.

Table 1: Acute Toxicity of **Dimethylvinphos** to Aquatic Organisms

Organism	Species	Endpoint	Concentrati on (mg/L)	Exposure Duration	Reference
Crustacean	Daphnia sp.	LC50	0.00003	24 hours	Product Safety Data
Fish	Not Specified	LC50	0.03	24 hours	Product Safety Data

Note: The specific fish species and detailed test conditions for the fish LC50 value are not specified in the available documentation.

Experimental Protocols



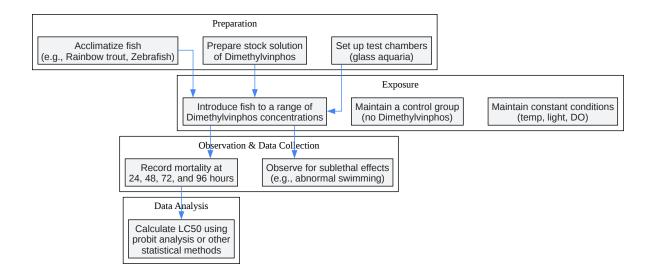
Detailed experimental protocols are essential for the replication and validation of toxicological studies. The following sections outline standardized methodologies relevant to the data presented and for assessing the ecotoxicity of organophosphate insecticides.

Fish Acute Toxicity Test (Based on OECD Guideline 203)

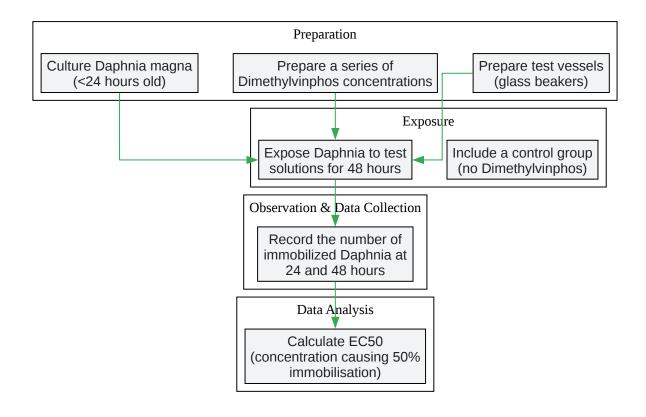
This test is designed to determine the median lethal concentration (LC50) of a substance in fish.

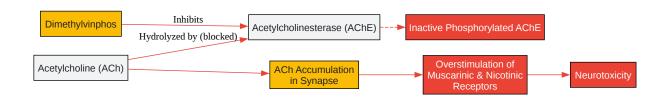
Workflow for Fish Acute Toxicity Testing



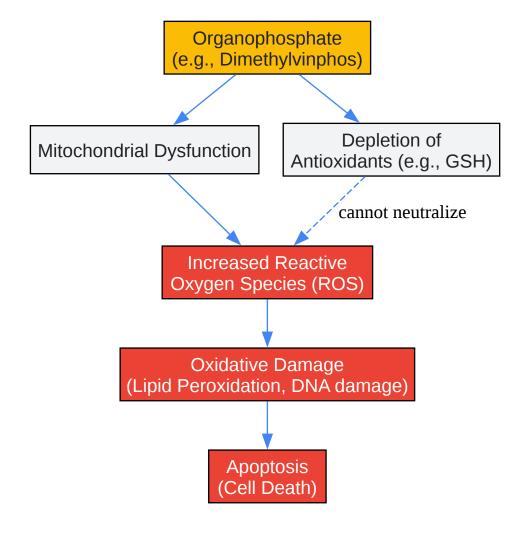












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